

Application Notes and Protocols for LC-MS/MS

Quantification of 3-Hydroxybutyrate

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Compound of Interest

Compound Name: 3-Hydroxybutyrate

Cat. No.: B10775714

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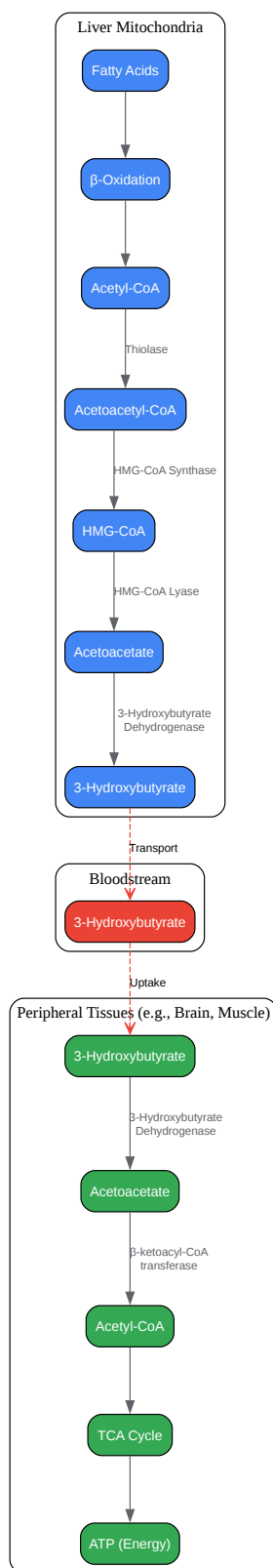
Introduction

3-Hydroxybutyrate (also known as β -hydroxybutyrate or 3-HB) is a ketone body that serves as a crucial alternative energy source for the brain and other tissues when glucose availability is limited, such as during fasting, prolonged exercise, or adherence to a ketogenic diet.^{[1][2][3][4]} Accurate quantification of **3-hydroxybutyrate** in biological matrices is essential for studying metabolic disorders, monitoring therapeutic interventions, and in drug development. This document provides a detailed Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS) method for the robust and sensitive quantification of **3-hydroxybutyrate** in human plasma. LC-MS/MS offers high selectivity and sensitivity, making it the gold standard for bioanalytical applications.

Experimental Workflow

The following diagram outlines the general workflow for the quantification of **3-hydroxybutyrate** by LC-MS/MS.





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